

Application Notes and Protocols for WAY-260022 in Noradrenergic Pathway Research

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Compound of Interest

Compound Name: WAY-260022

Cat. No.: B1683281

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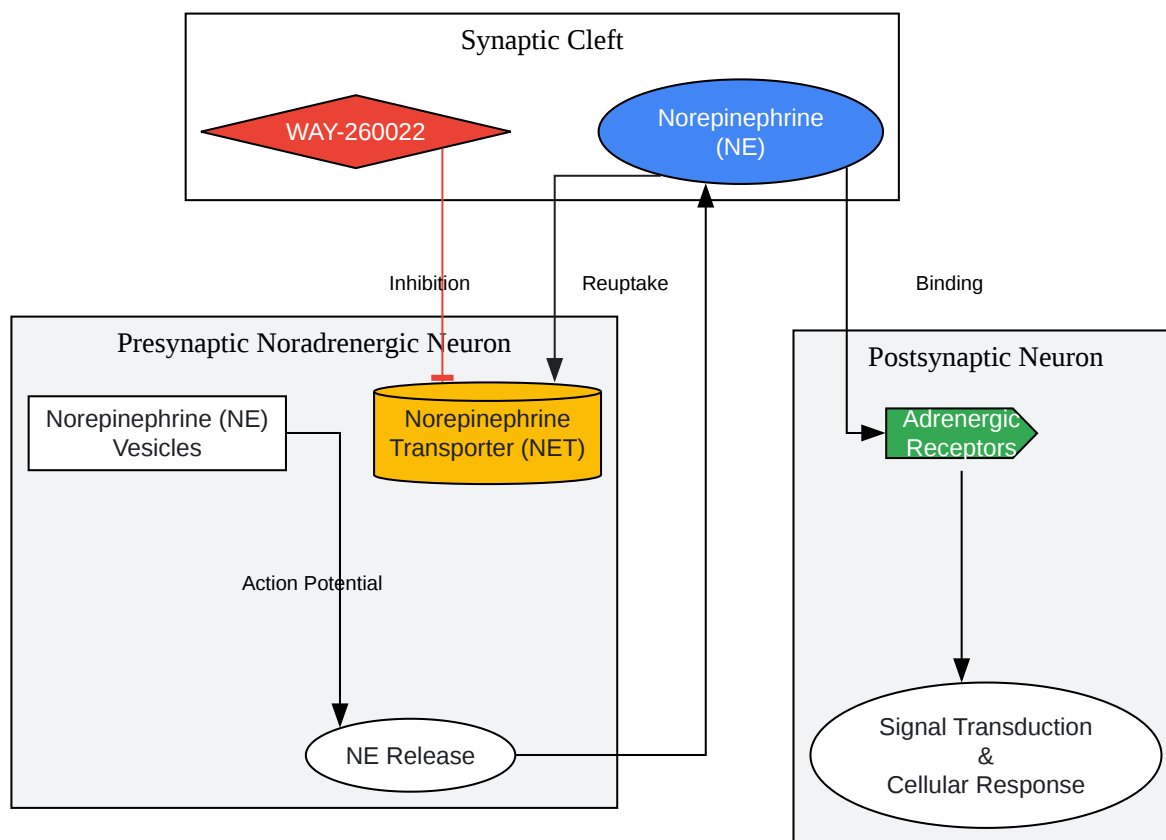
For Researchers, Scientists, and Drug Development Professionals

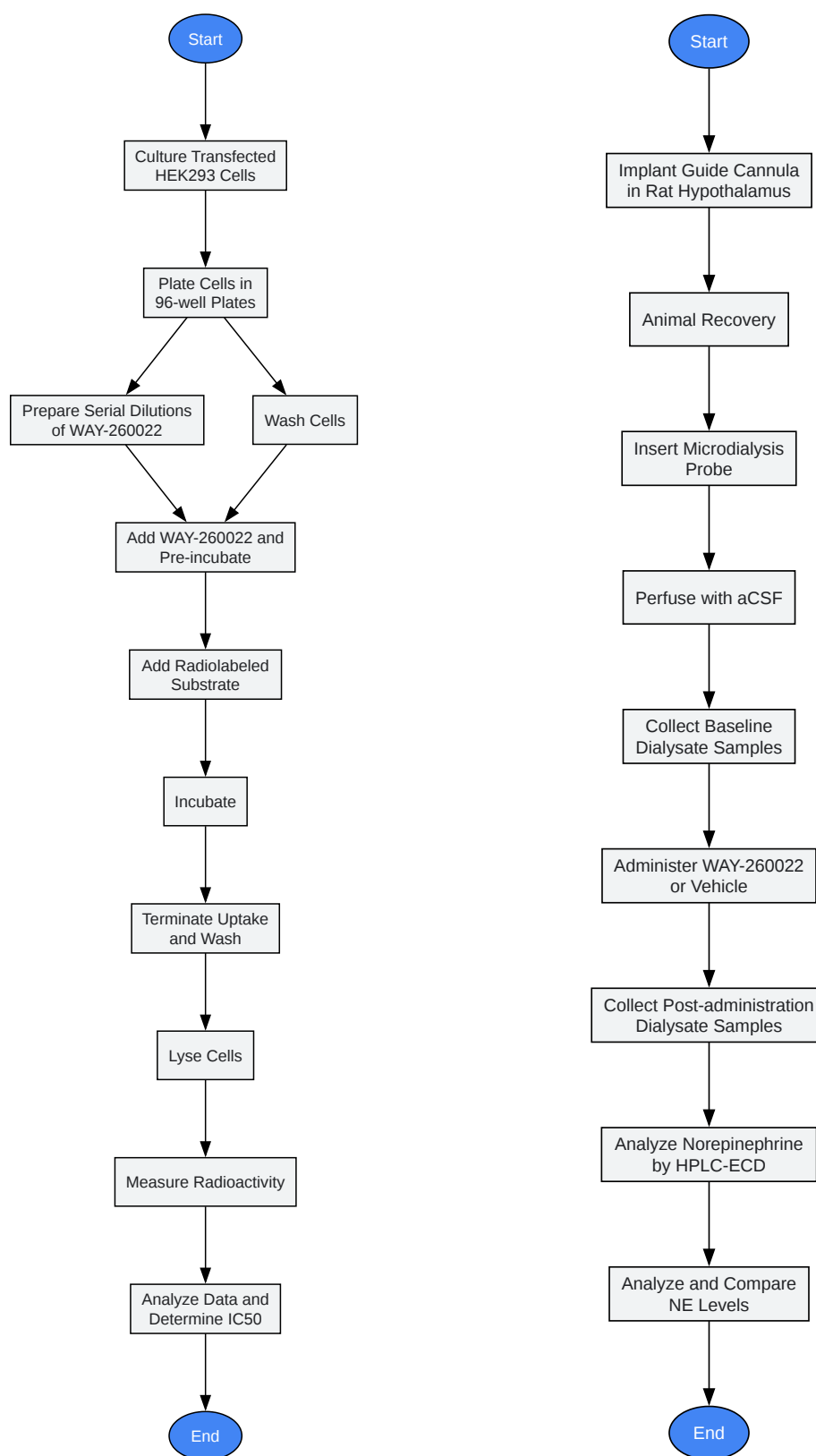
Introduction

WAY-260022 is a potent and selective norepinephrine reuptake inhibitor (NRI) that serves as a valuable pharmacological tool for investigating the role of noradrenergic pathways in various physiological and pathological processes.^{[1][2][3]} Its high selectivity for the norepinephrine transporter (NET) over the serotonin transporter (SERT) and the dopamine transporter (DAT) makes it an ideal agent for dissecting the specific contributions of norepinephrine signaling in the central nervous system and periphery.^{[1][2]} These application notes provide an overview of **WAY-260022**, its mechanism of action, and detailed protocols for its use in in vitro and in vivo experimental models relevant to the study of noradrenergic function.

Mechanism of Action

WAY-260022 exerts its pharmacological effects by binding to the norepinephrine transporter (NET), a presynaptic membrane protein responsible for the reuptake of norepinephrine from the synaptic cleft. By inhibiting NET, **WAY-260022** increases the extracellular concentration and dwell time of norepinephrine, thereby enhancing noradrenergic neurotransmission. The noradrenergic system is integral to the regulation of arousal, attention, mood, and autonomic functions. Dysregulation of this system has been implicated in a variety of disorders, making selective tools like **WAY-260022** essential for both basic research and drug discovery.





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